

dodemorph acetate vs fenpropimorph efficacy comparison

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Compound Focus: Dodemorph acetate

CAS No.: 31717-87-0

Cat. No.: S569962

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Fenpropimorph Profile and Efficacy Data

The table below summarizes key information on the mode of action, efficacy, and analytical methods for Fenpropimorph, synthesized from the search results.

Aspect	Details for Fenpropimorph
Chemical Class & Mode of Action	Morpholine fungicide; systemic activity. Inhibits ergosterol biosynthesis (FRAC Code 5) [1] [2]. Disrupts eukaryotic sterol biosynthesis, inhibiting fungal $\Delta 14$ reductases and mammalian sterol biosynthesis [1].
Primary Uses & Targets	Controls fungal diseases in cereals (wheat, barley, oats, rye), bananas, plantains [2]. Targets powdery mildew, scald, yellow & brown rusts, <i>Mycosphaerella</i> ring spot [2].
Efficacy Notes	Variable efficacy against wheat diseases: low on mildew/Septoria, moderate-low on rust [2]. The S-(-)-enantiomer shows significantly greater fungicidal activity than the R-(+)-enantiomer [3].

| **Experimental Data & Analytics** | **Validated Method:** QuEChERS extraction with LC-MS/MS analysis [4]. **Key Parameters:** LOD: 1.25 $\mu\text{g}/\text{kg}$, LOQ: 5.0 $\mu\text{g}/\text{kg}$. Average recovery: 61.5-97.1% in livestock

products [4]. Chiral separation possible with UHPLC-MS/MS and chiral columns [3]. |

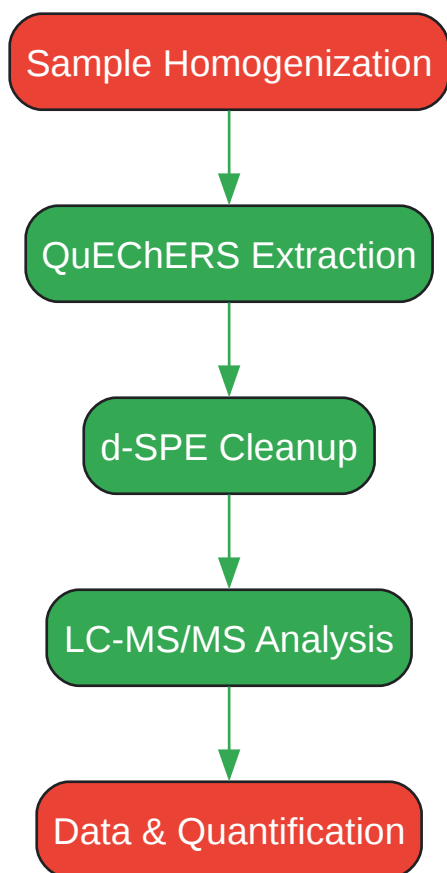
The Challenge with Finding **Dodemorph Acetate** Data

A direct comparison is hindered by a lack of publicly available, detailed scientific studies on **Dodemorph acetate**.

- The search results for **Dodemorph acetate** were primarily from **market research reports** [5], which focus on market size, trends, and forecasts rather than experimental efficacy data, modes of action, or analytical methodologies.
- Other sources only provided very basic chemical identifiers [6] without any detailed information on its performance or biology.

Experimental Workflow for Fungicide Analysis

For your content on experimental protocols, the workflow below illustrates a standard and validated method for detecting fungicides like Fenpropimorph in complex matrices, which can serve as a reference.



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Workflow Stages:

- **Sample Homogenization:** Ensures a representative sample [4].
- **QuEChERS Extraction:** Uses acetonitrile, often with a modifier like acetic acid, to extract analytes. Adding 5% acetic acid significantly improved recovery rates for Fenpropimorph and its metabolite [4].
- **d-SPE Cleanup:** Uses sorbents like MgSO₄, PSA, and C18 to remove fatty acids and other interfering compounds from the extract [4].
- **LC-MS/MS Analysis:** Provides high selectivity and sensitivity. A C18 column with a methanol/water mobile phase containing 0.1% formic acid is effective for separation [4].
- **Data & Quantification:** Relies on matrix-matched calibration curves for accuracy. For chiral analysis, a Lux 3 μ Cellulose-3 column can separate enantiomers [3].

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References

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